

A Comprehensive Guide to the Proper Disposal of 5-Hydroxy Omeprazole-D3

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Compound of Interest

Compound Name: 5-Hydroxy Omeprazole-D3

Cat. No.: B12410990

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For researchers, scientists, and professionals in drug development, the responsible management and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the proper disposal of **5-Hydroxy Omeprazole-D3**, a deuterated metabolite of Omeprazole.

Disclaimer: This document provides general guidance. Always consult your institution's specific safety protocols and local regulations before disposing of any chemical waste.

Safety and Handling Information

According to its Safety Data Sheet (SDS), **5-Hydroxy Omeprazole-D3** is not classified as a hazardous substance or mixture^[1]. However, standard laboratory safety practices should always be observed during handling. A separate SDS for the non-deuterated 5-Hydroxy Omeprazole lists it as causing skin and serious eye irritation, and it may cause respiratory irritation^{[2][3]}. Therefore, it is prudent to handle the deuterated form with similar care.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles or glasses.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Body Protection: Wear a lab coat.

Handling Precautions:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray[2][3].
- Wash hands thoroughly after handling[4].
- Avoid contact with eyes, skin, and clothing[4].
- Ensure adequate ventilation in the handling area.

Disposal Regulations and Considerations

The disposal of pharmaceutical waste is regulated to protect public health and the environment[5][6]. Key regulatory bodies in the United States include the Environmental Protection Agency (EPA) and the Drug Enforcement Administration (DEA)[6][7]. While **5-Hydroxy Omeprazole-D3** is not listed as a hazardous waste, improper disposal can still contribute to environmental contamination[8][9][10][11]. Omeprazole and its metabolites have been detected in wastewater, indicating that they can pass through treatment facilities and enter aquatic environments[8][9][10][11].

Deuterated compounds themselves are not inherently an environmental concern, as deuterium is a naturally occurring stable isotope of hydrogen[12]. The primary consideration for disposal is the pharmacological activity and potential environmental impact of the parent molecule.

Quantitative Data Summary

While specific quantitative disposal limits for **5-Hydroxy Omeprazole-D3** are not readily available due to its non-hazardous classification, the following table summarizes its key chemical and safety information.

Property	Value	Reference
Chemical Formula	C17H16D3N3O4S	[1]
Molecular Weight	364.43 g/mol	[1]
CAS Number	2748479-83-4	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]
Storage (Solid)	-20°C for 3 years	[13]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[13]

Step-by-Step Disposal Protocol

This protocol outlines the recommended procedure for the disposal of **5-Hydroxy Omeprazole-D3** from a research laboratory setting.

Objective: To safely dispose of **5-Hydroxy Omeprazole-D3** in accordance with general laboratory safety and environmental protection principles.

Materials:

- Waste container labeled "Non-Hazardous Pharmaceutical Waste for Incineration"
- Personal Protective Equipment (PPE) as specified above
- Spill kit

Procedure:

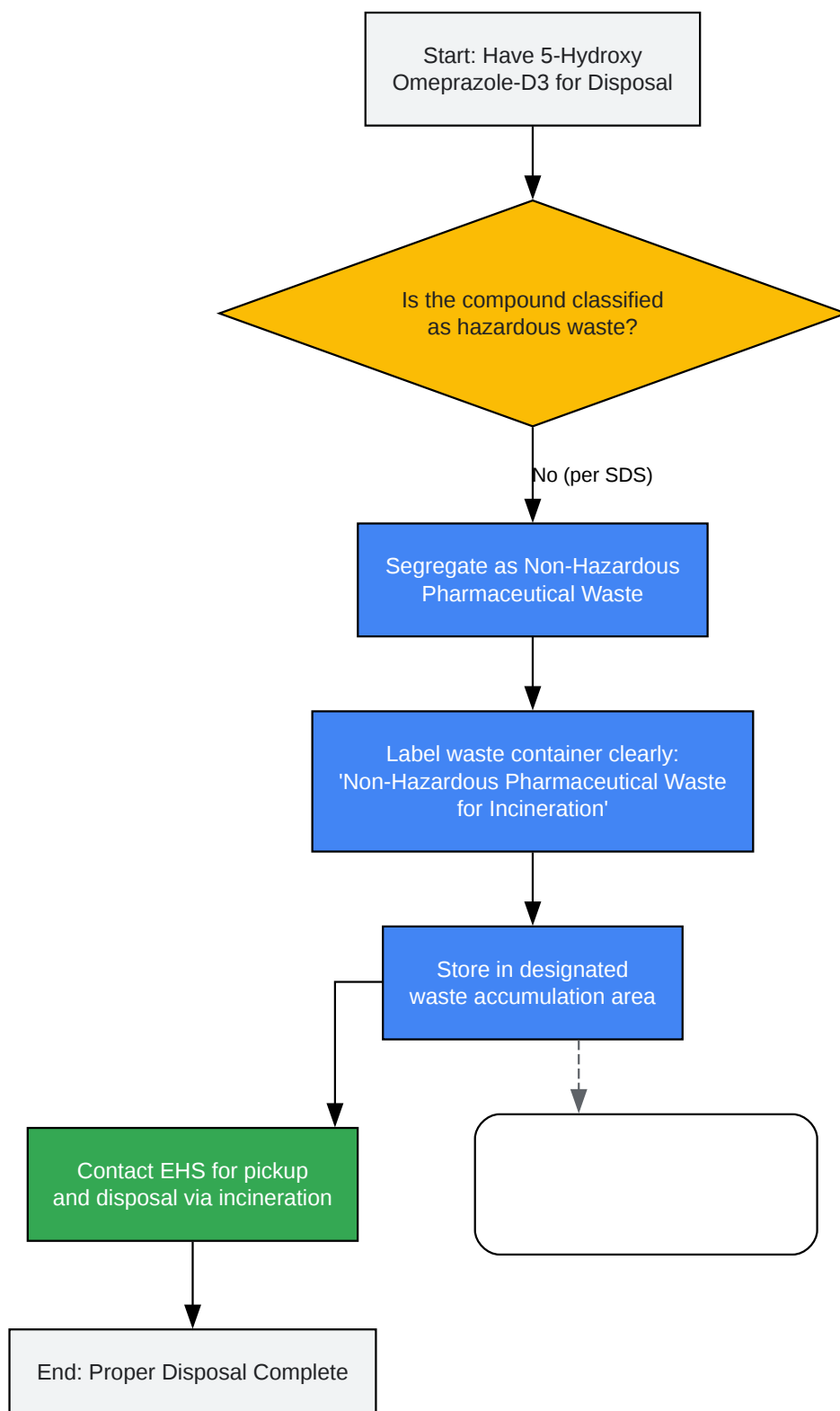
- Segregation of Waste:
 - Do not mix **5-Hydroxy Omeprazole-D3** with hazardous chemical waste (e.g., solvents, acids, bases).

- Collect waste **5-Hydroxy Omeprazole-D3**, including any contaminated materials (e.g., weigh boats, pipette tips, paper towels), in a designated, clearly labeled, and sealed waste container.
- Container Labeling:
 - Label the waste container with "Non-Hazardous Pharmaceutical Waste for Incineration" and list the contents, including "**5-Hydroxy Omeprazole-D3**."
 - Ensure the label is legible and securely attached to the container.
- Storage of Waste:
 - Store the sealed waste container in a designated waste accumulation area within the laboratory.
 - This area should be away from general laboratory traffic and clearly marked.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the non-hazardous pharmaceutical waste.
 - Follow your institution's specific procedures for waste pickup requests.
- Prohibited Disposal Methods:
 - Do NOT dispose of **5-Hydroxy Omeprazole-D3** down the drain. This can introduce the compound into the aquatic environment[14]. The EPA's Subpart P regulations for healthcare facilities explicitly ban the sewerage of hazardous waste pharmaceuticals[6]. While this compound is not classified as hazardous, avoiding sewer disposal is a best practice.
 - Do NOT dispose of **5-Hydroxy Omeprazole-D3** in the regular trash. This can lead to its introduction into landfills and potential leaching into the environment[14].
- Spill Cleanup:

- In the event of a spill, wear appropriate PPE.
- For a solid spill, gently sweep or scoop the material into a waste container. Avoid generating dust.
- For a solution spill, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth) and place it in the sealed waste container.
- Clean the spill area with soap and water.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **5-Hydroxy Omeprazole-D3**.



Disposal Workflow for 5-Hydroxy Omeprazole-D3

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